

Theoretical Stability of Basketane: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
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Introduction

Basketane (pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane) is a highly strained, polycyclic saturated hydrocarbon with the chemical formula C₁₀H₁₂.^[1] Its unique cage-like structure, resembling a basket, is composed of fused cyclobutane and cyclopropane rings, resulting in significant angle and torsional strain.^[1] First synthesized in 1966 by two independent research groups led by S. Masamune and W.G. Dauben and D.L. Whalen, **basketane** has since served as a key molecule for investigating the limits of molecular stability and reactivity in organic chemistry.^[1] ^[2] This technical guide provides a comprehensive overview of the theoretical studies on the stability of **basketane**, supported by experimental data and detailed protocols.

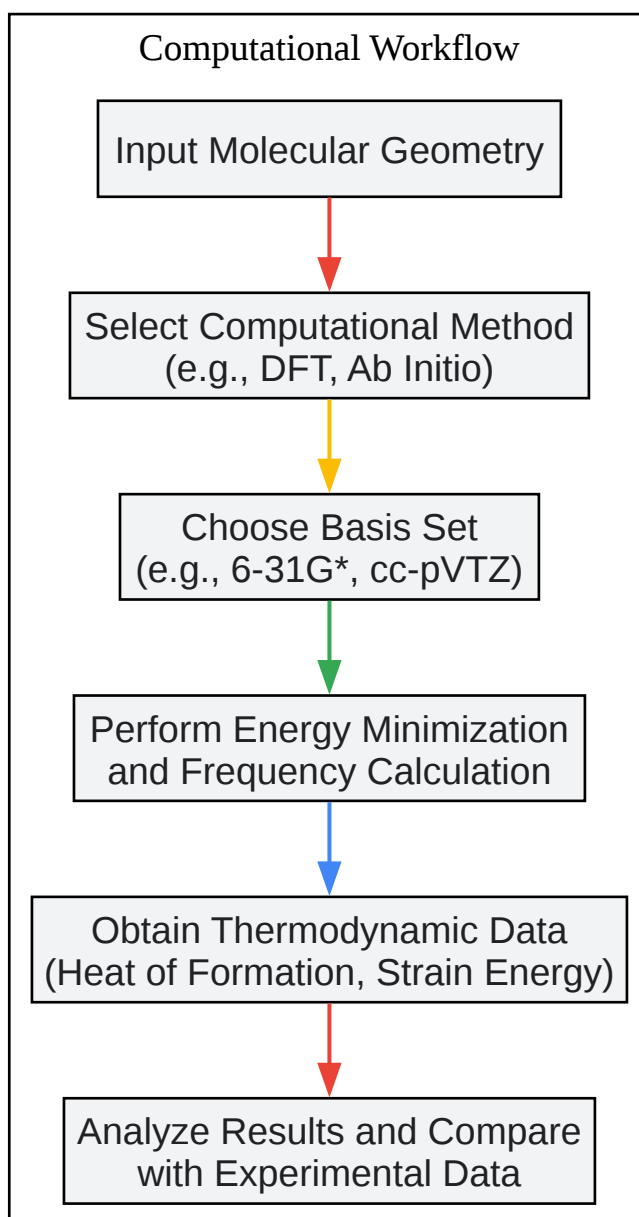
Theoretical Studies of Basketane Stability

The stability of **basketane** is intrinsically linked to its high degree of molecular strain. Computational studies have been instrumental in quantifying this strain and predicting the molecule's thermodynamic properties.

Computational Methods for Stability Analysis

A variety of computational methods have been employed to investigate the stability of **basketane** and related strained hydrocarbons. These methods range from molecular mechanics to high-level ab initio and density functional theory (DFT) calculations. The choice of method can significantly influence the calculated values for strain energy and heat of formation.

A general workflow for the computational analysis of hydrocarbon stability is outlined below:



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Figure 1: A generalized workflow for the computational analysis of hydrocarbon stability.

Quantitative Data on Basketane and Related Compounds' Stability

Computational studies have estimated the total strain energy of **basketane** to be in excess of 100 kcal/mol.^[1] This high strain energy is a direct consequence of its constrained polycyclic structure. The table below summarizes key computational and experimental thermodynamic data for **basketane** and its isomer, snoutane, as well as the related unsaturated derivative, basketene.

Compound	Method	Heat of Formation (kcal/mol)	Strain Energy (kcal/mol)	Reference
Basketane	-	-	>100	[1]
Basketene	Experimental (Combustion Calorimetry)	110.2 ± 0.5	110.3	[3]
Basketene	MM2/MM3	-	-	[3]
Snoutene	Experimental (Combustion Calorimetry)	78.4 ± 0.3	78.4	[3]
Snoutene	DFT (B3LYP/6-311+G*)	-	-	[3]

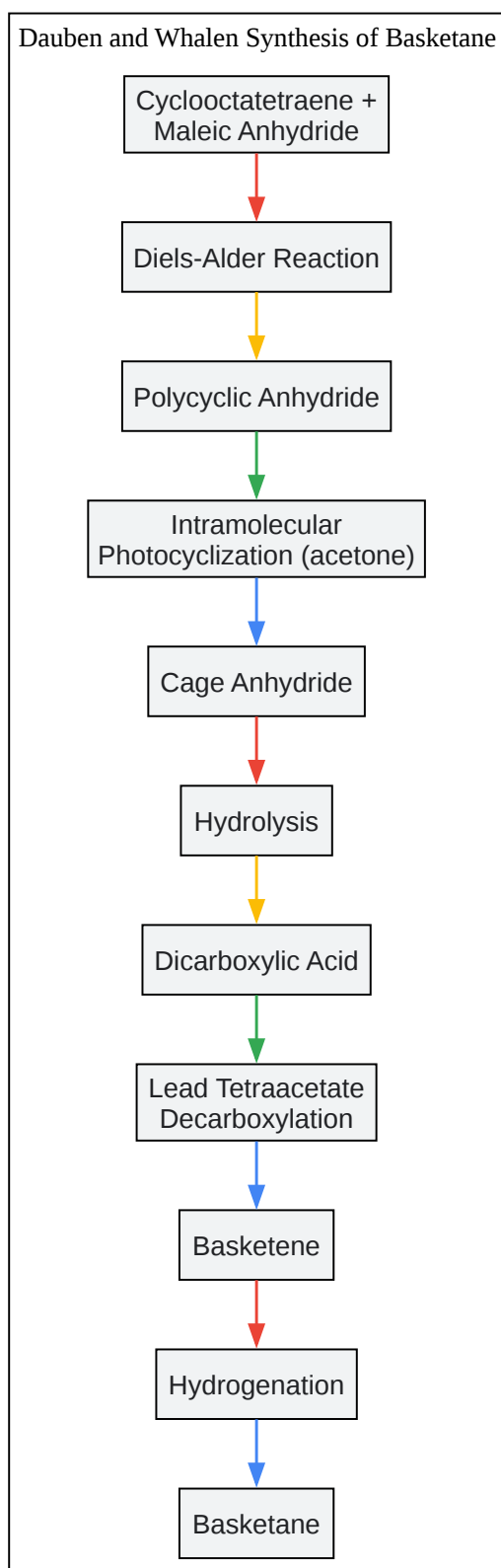
Experimental Protocols

Synthesis of Basketane

Two primary synthetic routes to **basketane** were independently developed in 1966.

1. Synthesis by Dauben and Whalen

This synthesis begins with the Diels-Alder reaction of cyclooctatetraene and maleic anhydride.^[2]



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Figure 2: Synthetic pathway to **basketane** as described by Dauben and Whalen.

Experimental Protocol (Dauben and Whalen):

- Diels-Alder Reaction: A solution of cyclooctatetraene and maleic anhydride in benzene is stirred at room temperature to yield the endo-adduct.
- Photocyclization: The resulting polycyclic anhydride is irradiated in acetone to induce an intramolecular [2+2] cycloaddition, forming the caged anhydride in approximately 40% yield.
[\[1\]](#)[\[2\]](#)
- Hydrolysis: The anhydride is hydrolyzed to the corresponding dicarboxylic acid.
- Decarboxylation: Treatment with lead tetraacetate affords basketene.
- Hydrogenation: Catalytic hydrogenation of basketene yields **basketane**.

2. Synthesis by Masamune et al.

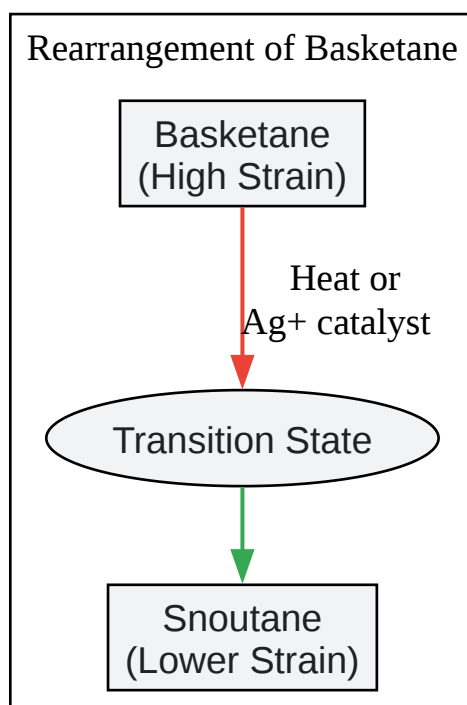
An alternative route with a better overall yield starts from 1,4-benzoquinone and cyclohexa-1,3-diene.[\[2\]](#)

Experimental Protocol (Masamune et al.):

- Bromination: 1,4-Benzoquinone is converted to 2,5-dibromo-1,4-benzoquinone.
- Diels-Alder Reaction: A Diels-Alder reaction with cyclohexa-1,3-diene forms a polycyclic diketone.
- Photocyclization: This diketone undergoes photoisomerization.
- Pseudo-Favorskii Rearrangement: Treatment with a 25% aqueous solution of sodium hydroxide results in a rearrangement to a dicarboxylic acid.
- Hunsdiecker Reaction: A modified Hunsdiecker reaction is used for decarboxylation to a dibromide.
- Reductive Debromination: The final step involves reductive debromination with tributyltin hydride to give **basketane** in an 11% overall yield.[\[2\]](#)

Thermal Stability and Rearrangement

Basketane is thermally labile and undergoes rearrangement to the less strained isomer, snoutane, at elevated temperatures. This rearrangement can also be catalyzed by metal ions, such as Ag^+ .



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Figure 3: Thermal and metal-catalyzed rearrangement of **basketane** to snoutane.

Experimental Protocol for Studying Thermal Isomerization:

A detailed experimental protocol for the thermal isomerization of **basketane** would typically involve the following steps:

- **Sample Preparation:** A solution of purified **basketane** in a high-boiling, inert solvent (e.g., dodecane) is prepared in a sealed tube.
- **Heating:** The sample is heated to a constant temperature in a thermostated oil bath or oven.
- **Reaction Monitoring:** Aliquots are taken at regular intervals and quenched by rapid cooling.

- **Analysis:** The composition of the reaction mixture is analyzed by gas chromatography (GC) or nuclear magnetic resonance (NMR) spectroscopy to determine the concentrations of **basketane** and snoutane.
- **Kinetic Analysis:** The rate constants for the isomerization are determined by plotting the concentration of **basketane** versus time and fitting the data to a first-order rate law. The activation energy can be determined by measuring the rate constants at different temperatures and applying the Arrhenius equation.

Conclusion

The significant strain energy of **basketane**, as quantified by computational studies, is the primary driver of its reactivity and thermal instability. Theoretical models provide valuable insights into the thermodynamic properties of this unique polycyclic hydrocarbon, which are corroborated by experimental observations of its synthesis and rearrangement reactions. The detailed experimental protocols provided herein offer a practical guide for researchers interested in the synthesis and further investigation of **basketane** and its derivatives. The interplay between theoretical predictions and experimental validation continues to advance our understanding of strained organic molecules, with potential applications in materials science and the design of novel therapeutic agents.

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